

In-Depth Technical Guide: 4-Methyl-1-naphthaldehyde (CAS 33738-48-6)

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Compound of Interest

Compound Name: 4-Methyl-1-naphthaldehyde

Cat. No.: B157141

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Abstract

4-Methyl-1-naphthaldehyde (CAS 33738-48-6) is a versatile synthetic intermediate with significant potential in medicinal chemistry and materials science. This document provides a comprehensive overview of its chemical properties, known applications, and biological significance. While direct biological studies on **4-Methyl-1-naphthaldehyde** are limited, this guide explores the established anticancer activities of closely related naphthalene derivatives, providing insights into potential mechanisms of action and signaling pathways. Detailed experimental protocols for the synthesis of key derivatives are also presented, offering a practical resource for researchers in the field.

Chemical Properties and Data

4-Methyl-1-naphthaldehyde is an aromatic aldehyde with a naphthalene core. The presence of the aldehyde group and the methyl-substituted naphthalene ring system dictates its reactivity and physical properties.

Property	Value	Source
CAS Number	33738-48-6	N/A
Molecular Formula	C ₁₂ H ₁₀ O	[1]
Molecular Weight	170.21 g/mol	[1]
IUPAC Name	4-methylnaphthalene-1-carbaldehyde	N/A
Appearance	Light yellow to yellow solid-liquid mixture	[1]
Melting Point	32-36 °C	[1]
Boiling Point	>230 °F	N/A
SMILES	<chem>Cc1ccc(C=O)c2ccccc12</chem>	N/A
InChI	InChI=1S/C12H10O/c1-9-6-7-10(8-13)12-5-3-2-4-11(9)12/h2-8H,1H3	N/A

Applications in Organic Synthesis

4-Methyl-1-naphthaldehyde serves as a key building block for the synthesis of more complex organic molecules. Its aldehyde functionality makes it a suitable substrate for a variety of chemical transformations, including condensations, oxidations, and reductions. It is particularly noted for its use in the synthesis of heterocyclic compounds and other derivatives with potential biological activity.[1]

Known synthetic applications include its use as a precursor for:

- Methyl 2-phenyl-3-(4-methyl-1-naphthyl)propenoate
- (Z/E)-2-amino-4,6-dimethyl-5-[(4-methyl-1-naphthyl)methylene]-5H-cyclopenta[b]pyridine-3,7-dicarbonitrile
- 5-Substituted[2]pyridine derivatives[2]

Biological Activity and Potential Therapeutic Uses

While direct and extensive studies on the biological effects of **4-Methyl-1-naphthaldehyde** are not widely published, the broader class of naphthaldehyde and naphthalene derivatives has demonstrated significant potential in medicinal chemistry, particularly as anticancer agents.^[3]

Anticancer Potential: Research on related naphthaldehyde compounds suggests that they can exhibit cytotoxic effects against various cancer cell lines.^[4] For instance, copper (II) complexes of 2-hydroxy-1-naphthaldehyde have been shown to induce apoptosis in cancer cells through the generation of reactive oxygen species (ROS) and by causing cell cycle arrest.^[2] The cytotoxic nature of the naphthalene moiety is often attributed to its metabolites, such as naphthalene epoxides and naphthoquinones, which can interact with cellular proteins.^[3]

Derivatives of naphthaldehydes have been investigated for their antiproliferative activity against various tumor cell lines, including those of cervical carcinoma and melanoma.^[2] The structural modifications of the naphthalene scaffold play a crucial role in determining the potency and selectivity of these compounds.^[3]

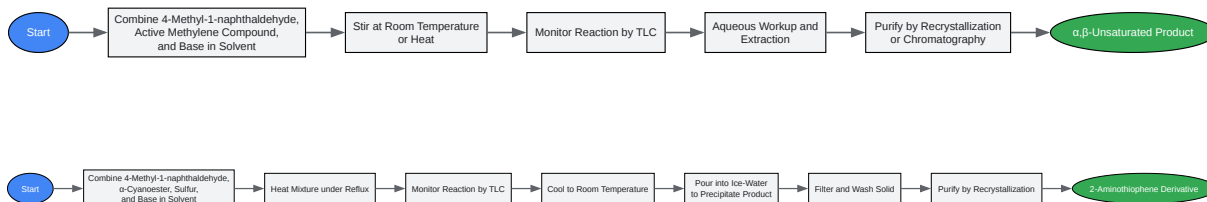
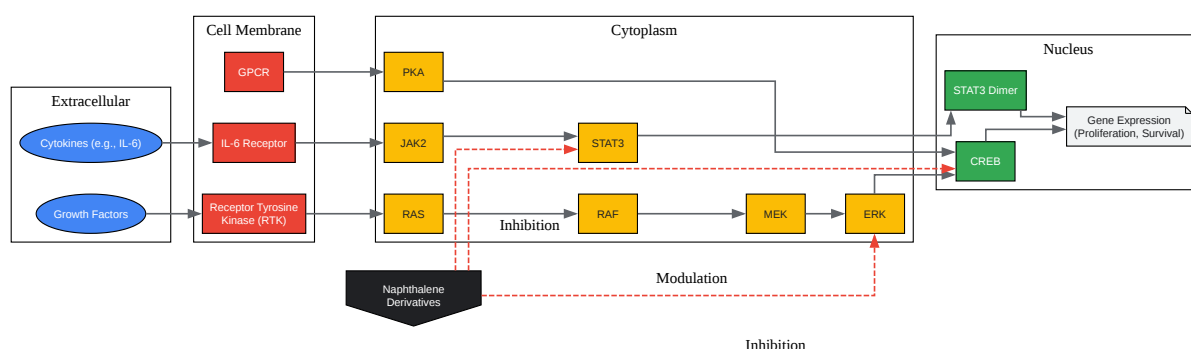
Potential Mechanisms of Action and Signaling Pathways

Based on studies of analogous naphthalene derivatives, several signaling pathways have been implicated in their anticancer effects. While these have not been directly confirmed for **4-Methyl-1-naphthaldehyde**, they represent plausible mechanisms that warrant investigation.

Potential Signaling Pathways:

- **CREB Signaling Pathway:** Some naphthalene analogs have been shown to interfere with the CREB (cAMP response element-binding protein) signaling pathway, which is crucial for cancer cell proliferation and survival.^[1]
- **IL-6/JAK2/STAT3 Signaling Pathway:** Naphthalene-sulfonamide hybrids have demonstrated the ability to downregulate the IL-6/JAK2/STAT3 pathway, a key cascade in promoting tumor growth and inflammation in breast cancer cells.^[1]

- **MAPK Signaling Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway is a central regulator of cell growth and proliferation and is often dysregulated in cancer. Natural products containing naphthalene-like structures have been shown to modulate this pathway. [5]



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